

A Comprehensive Technical Guide to the Thermal Properties of Pigment Yellow 14

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Compound of Interest

Compound Name: *Pigment Yellow 14*

Cat. No.: *B2915567*

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This technical guide provides an in-depth analysis of the thermal characteristics of **Pigment Yellow 14** (C.I. 21095), a diarylide yellow pigment widely utilized in inks, plastics, and coatings. Understanding the thermal behavior of this pigment is critical for researchers, scientists, and professionals in drug development where excipients and colorants are rigorously evaluated for stability and compatibility.

Core Thermal Properties

Pigment Yellow 14 exhibits a range of thermal properties that are crucial for its application and processing. The melting point and decomposition temperature are key parameters that dictate its performance at elevated temperatures.

Quantitative Thermal Data

A summary of the key thermal and related physical properties of **Pigment Yellow 14** is presented in the table below. It is important to note the variability in reported melting points, which may be attributed to differences in the crystalline form, purity, and experimental conditions of the samples tested.

Property	Value	Citations
Melting Point	336 °C	[1][2]
>300 °C	[3]	
190-200 °C	[4]	
Decomposition Temperature	> 200 °C	
Heat Resistance	180 °C	[4][5]
Stable at 200 °C for 10 minutes	[6]	
Density	1.35 - 1.64 g/cm ³	
1.5 g/cm ³	[4]	
1.4 g/cm ³	[6]	
1.41 g/cm ³	[7][8]	
Specific Surface Area	55 m ² /g	[1]
27 m ² /g	[9]	
46 m ² /g	[5]	

Experimental Protocols for Thermal Analysis

To accurately determine the thermal properties of pigments like **Pigment Yellow 14**, standardized experimental methodologies are employed. The most common techniques are Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and other thermal transitions such as glass transitions or crystallization events.

Methodology:

- A small, precisely weighed sample of **Pigment Yellow 14** (typically 3-5 mg) is hermetically sealed in an aluminum pan.
- An empty, sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in the DSC instrument.
- The temperature of the furnace is increased at a constant rate, for example, 10 °C/min, in a controlled atmosphere (e.g., nitrogen, at a flow rate of 50 mL/min).
- The heat flow to the sample and reference is continuously monitored.
- A phase transition in the sample results in a differential heat flow, which is detected and recorded as a peak or a step in the DSC curve. The peak of an endothermic event corresponds to the melting point.

Thermogravimetric Analysis (TGA)

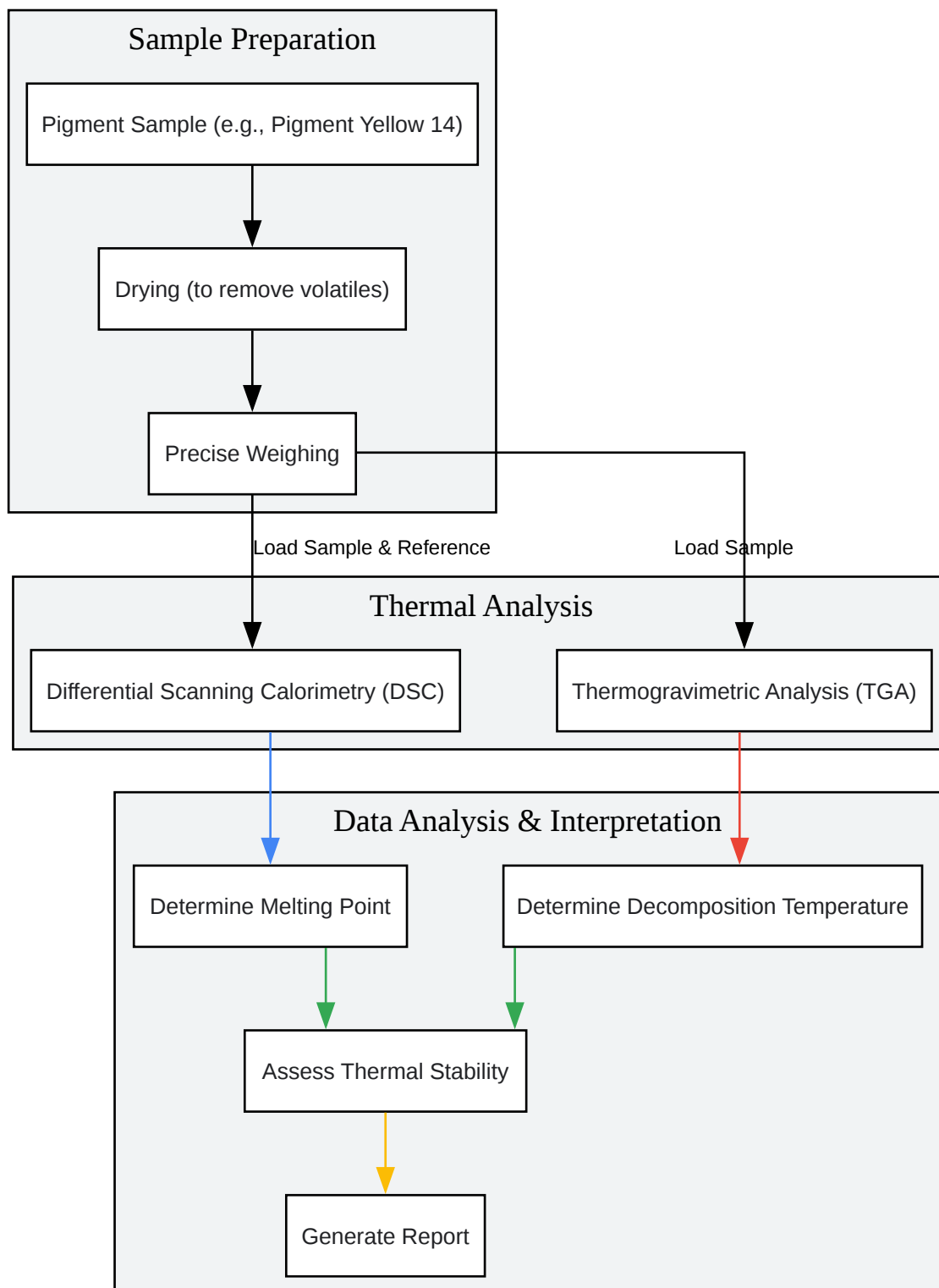
Objective: To determine the thermal stability and decomposition temperature of the pigment.

Methodology:

- A small, accurately weighed sample of **Pigment Yellow 14** (typically 5-10 mg) is placed in a high-purity ceramic or platinum crucible.
- The crucible is placed on a sensitive microbalance within the TGA furnace.
- The sample is heated at a constant rate, for instance, 10 °C/min, in a controlled atmosphere (e.g., nitrogen or air).
- The mass of the sample is continuously monitored as a function of temperature.
- A loss in mass indicates decomposition or volatilization. The temperature at which significant mass loss begins is taken as the onset of decomposition.

Logical Workflow for Pigment Thermal Analysis

The following diagram illustrates a typical workflow for the comprehensive thermal analysis of a pigment.



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